

Technical Support Center: SR 142948-C3-NHMe Experiments

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Compound of Interest

Compound Name: SR 142948-C3-NHMe

Cat. No.: B15616320

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Disclaimer: This technical support guide is primarily based on data available for the closely related neurotensin receptor antagonist, SR 142948. While **SR 142948-C3-NHMe** is the methylated form of SR 142948, specific experimental data for this derivative is limited. The following troubleshooting advice and protocols are provided with the assumption of similar experimental behavior and should be adapted as needed for your specific research context.

Frequently Asked Questions (FAQs)

Q1: What is **SR 142948-C3-NHMe** and what is its primary mechanism of action?

SR 142948-C3-NHMe is the methylated derivative of SR 142948, a potent and selective non-peptide antagonist of the neurotensin receptors (NTRs), particularly the high-affinity neurotensin receptor 1 (NTS1).^{[1][2][3]} Its primary mechanism of action is to block the binding of the endogenous ligand, neurotensin (NT), to its receptors, thereby inhibiting downstream signaling pathways.^[4] This antagonism prevents NT-induced physiological effects such as hypothermia, analgesia, and modulation of dopamine pathways.^{[1][3]}

Q2: What are the key differences between SR 142948 and **SR 142948-C3-NHMe**?

SR 142948-C3-NHMe is the methylated version of SR 142948.^[5] While specific data for the methylated compound is scarce, methylation is a common chemical modification in drug development that can alter properties such as solubility, metabolic stability, and cell permeability. Researchers should consider that these properties might differ between the two compounds, potentially affecting experimental outcomes.

Q3: In which research areas is **SR 142948-C3-NHMe** likely to be used?

Given its function as a neurotensin receptor antagonist, **SR 142948-C3-NHMe** is relevant for studies in neuroscience and oncology. Research applications may include the investigation of psychiatric disorders, pain management, and the growth of certain cancers where neurotensin receptors are overexpressed, such as in pancreatic and colorectal cancers.^[4]

Troubleshooting Guide

Issue 1: High variability in replicate measurements of NT receptor antagonism.

Potential Cause	Troubleshooting Suggestion
Inconsistent Compound Concentration	Ensure accurate and consistent preparation of the SR 142948-C3-NHMe stock solution and working dilutions. Use calibrated pipettes and perform serial dilutions carefully.
Cell Health and Density	Maintain consistent cell culture conditions, including passage number, confluency, and media composition. Variability in cell health can significantly impact receptor expression and signaling.
Assay Timing and Incubation	Strictly adhere to a consistent timeline for all experimental steps, including pre-incubation with the antagonist, addition of neurotensin, and final measurement.
Reagent Quality	Use high-quality, fresh reagents, including the neurotensin peptide. Degradation of reagents can lead to inconsistent results.

Issue 2: Lower than expected antagonist potency (High IC50 value).

Potential Cause	Troubleshooting Suggestion
Compound Degradation	SR 142948 and its derivatives should be stored properly, typically at +4°C for solid compounds. [2] Avoid repeated freeze-thaw cycles of stock solutions. Prepare fresh working solutions for each experiment.
Incorrect Assay Conditions	Optimize assay parameters such as buffer composition, pH, and temperature. Ensure these are consistent with established protocols for neurotensin receptor binding or functional assays.
Presence of Serum in Media	Components in serum can bind to the compound, reducing its effective concentration. Consider performing assays in serum-free media or reducing the serum percentage during the experiment.
Cell Line Receptor Expression	Verify the expression level of the target neurotensin receptor (e.g., NTS1) in your cell line. Low receptor expression will result in a weaker signal and potentially an overestimation of the IC50.

Issue 3: Poor solubility of the compound.

Potential Cause	Troubleshooting Suggestion
Improper Solvent	For SR 142948, DMSO is a common solvent for creating stock solutions. ^[2] Ensure the final concentration of the solvent in your assay is low and does not affect cell viability or the assay itself.
Precipitation in Aqueous Solutions	When diluting the DMSO stock solution into aqueous buffers, precipitation can occur. To aid dissolution, you can try gentle heating and/or sonication. Prepare working solutions fresh and inspect for any visible precipitate before use. ^[1]

Quantitative Data Summary

The following table summarizes the inhibitory concentration (IC₅₀) values for the parent compound, SR 142948, in various experimental systems. These values can serve as a benchmark when designing experiments with **SR 142948-C3-NHMe**.

Experimental System	Parameter Measured	IC ₅₀ Value (nM)
h-NTR1-CHO cells	[¹²⁵ I-Tyr ³]NT Binding	1.19 ^[1]
HT-29 cells	[¹²⁵ I-Tyr ³]NT Binding	0.32 ^[1]
Adult rat brain	[¹²⁵ I-Tyr ³]NT Binding	3.96 ^[1]
HT-29 cells	NT-induced inositol monophosphate formation	3.9 ^{[1][3]}

Experimental Protocols

Protocol 1: Preparation of SR 142948 Stock Solution

This protocol is based on the parent compound SR 142948 and should be adapted for **SR 142948-C3-NHMe** based on its specific properties.

- Weighing: Accurately weigh the required amount of SR 142948 powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Mixing: Vortex the solution thoroughly to ensure complete dissolution. Gentle warming or sonication can be used if necessary.[\[1\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term storage. For short-term storage, +4°C is recommended.[\[2\]](#)

Protocol 2: In Vitro Neurotensin Receptor Binding Assay

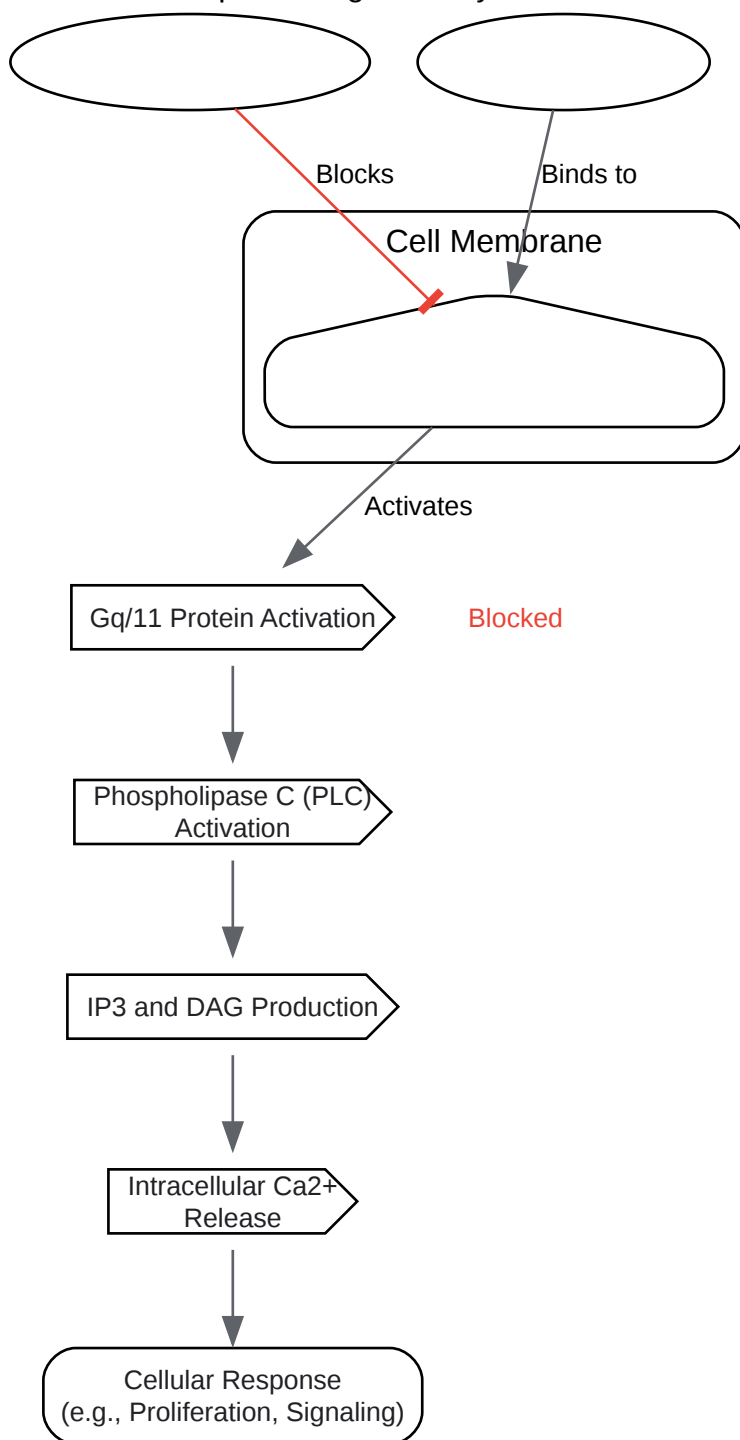
This is a general workflow for a competitive binding assay.

- Cell Culture: Plate cells expressing the neurotensin receptor (e.g., HT-29 or CHO-hNTR1) in an appropriate plate format and grow to the desired confluency.
- Preparation of Reagents:
 - Prepare a series of dilutions of **SR 142948-C3-NHMe** in assay buffer.
 - Prepare a solution of radiolabeled neurotensin (e.g., [¹²⁵I-Tyr³]NT) at a concentration near its K_d for the receptor.
 - Prepare a high concentration of unlabeled neurotensin for determining non-specific binding.
- Assay Procedure:
 - Wash the cells with assay buffer.
 - Add the diluted **SR 142948-C3-NHMe** to the wells.
 - Add the radiolabeled neurotensin to all wells.

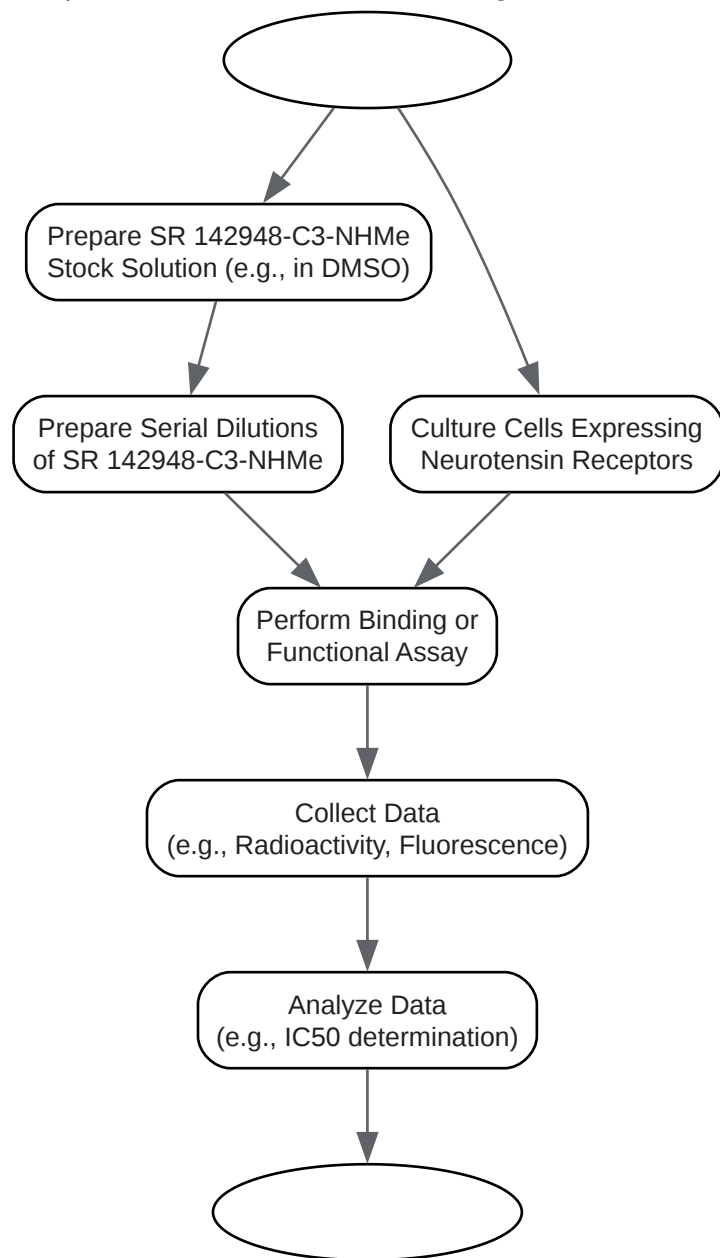
- To determine non-specific binding, add the high concentration of unlabeled neurotensin to a subset of wells.
- Incubate the plate for a specified time at the appropriate temperature to allow binding to reach equilibrium.
- Washing and Detection:
 - Wash the cells multiple times with ice-cold assay buffer to remove unbound radioligand.
 - Lyse the cells and measure the radioactivity in each well using a gamma counter.
- Data Analysis:
 - Calculate the specific binding by subtracting the non-specific binding from the total binding.
 - Plot the specific binding as a function of the log concentration of **SR 142948-C3-NHMe** and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Visualizations

Neurotensin Receptor Antagonism by SR 142948-C3-NHMe



General Experimental Workflow for Testing SR 142948-C3-NHMe



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